

# Application Notes and Protocols for NV-354 In Vitro Studies

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## Compound of Interest

Compound Name: NV-354  
CAS No.: 866465-21-6  
Cat. No.: B15548885

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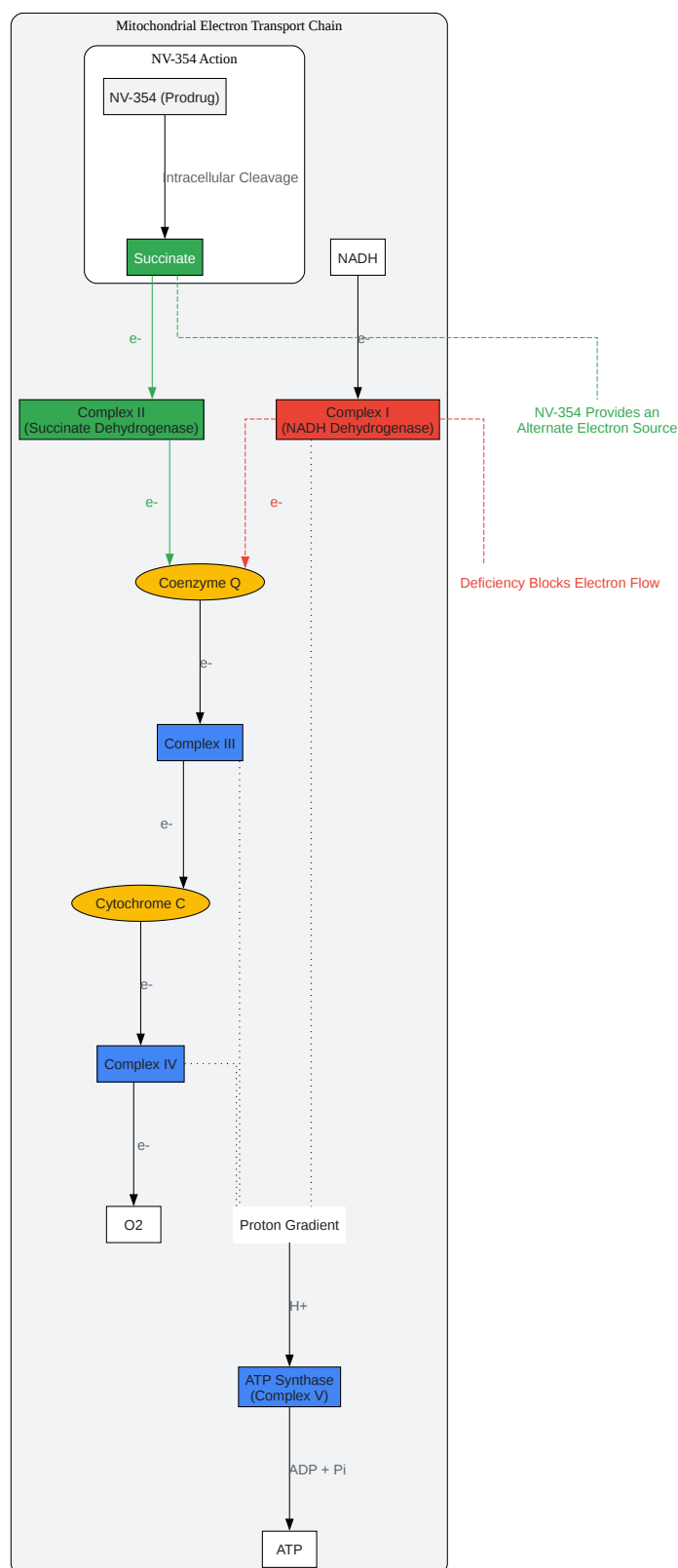
## Introduction

**NV-354** is an experimental succinate prodrug designed to address mitochondrial dysfunction, particularly in the context of Complex I deficiency.<sup>[1][2][3]</sup> As a cell-permeable compound, **NV-354** delivers succinate directly into the cell, which then serves as a substrate for Complex II of the mitochondrial electron transport chain (ETC).<sup>[1][4]</sup> This mechanism allows for the bypass of a deficient Complex I, thereby restoring electron flow, promoting ATP synthesis, and potentially mitigating the cellular damage associated with impaired mitochondrial respiration.<sup>[1][4]</sup> These characteristics make **NV-354** a promising therapeutic candidate for primary mitochondrial diseases such as Leigh syndrome.<sup>[2][3][5]</sup>

These application notes provide detailed protocols for in vitro studies to evaluate the efficacy and mechanism of action of **NV-354** in relevant cell models of mitochondrial disease.

## Mechanism of Action: Bypassing Complex I Deficiency

**NV-354** functions by providing an alternative entry point for electrons into the mitochondrial electron transport chain. In conditions where Complex I is impaired, the oxidation of NADH is reduced, leading to a deficit in the electron supply to the subsequent complexes and a decrease in ATP production. By delivering exogenous succinate, **NV-354** enables the direct reduction of FAD to FADH<sub>2</sub> by Complex II (succinate dehydrogenase), which in turn reduces coenzyme Q, thus maintaining the proton gradient and driving ATP synthesis through the downstream ETC components.



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**Figure 1: NV-354 Signaling Pathway**

## Data Presentation

The following tables present representative quantitative data from in vitro experiments designed to assess the efficacy of **NV-354**.

Table 1: Effect of **NV-354** on Oxygen Consumption Rate (OCR) in Complex I-Deficient Cells

| Treatment Group                            | Basal OCR (pmol/min) | OCR after Rotenone (pmol/min) | OCR after NV-354 (pmol/min) | % Increase in OCR with NV-354 |
|--------------------------------------------|----------------------|-------------------------------|-----------------------------|-------------------------------|
| Control (Wild-Type Cells)                  | 150 ± 12             | 45 ± 5                        | 145 ± 11                    | N/A                           |
| Complex I-Deficient Cells (Vehicle)        | 80 ± 9               | 40 ± 4                        | 42 ± 5                      | 5%                            |
| Complex I-Deficient Cells + NV-354 (10 µM) | 82 ± 8               | 41 ± 6                        | 95 ± 10                     | 131%                          |
| Complex I-Deficient Cells + NV-354 (50 µM) | 81 ± 7               | 43 ± 5                        | 120 ± 13                    | 179%                          |

Table 2: Effect of **NV-354** on ATP Levels in Complex I-Deficient Cells under Metabolic Stress

| Cell Type           | Treatment      | ATP Level (µM) | % of Wild-Type Control |
|---------------------|----------------|----------------|------------------------|
| Wild-Type           | Vehicle        | 1.5 ± 0.2      | 100%                   |
| Complex I-Deficient | Vehicle        | 0.6 ± 0.1      | 40%                    |
| Complex I-Deficient | NV-354 (10 µM) | 1.0 ± 0.15     | 67%                    |
| Complex I-Deficient | NV-354 (50 µM) | 1.3 ± 0.18     | 87%                    |

Table 3: Protective Effect of **NV-354** on Cell Viability in the Presence of a Complex I Inhibitor (Rotenone)

| Cell Line | Treatment                        | Cell Viability (%) |
|-----------|----------------------------------|--------------------|
| SH-SY5Y   | Vehicle                          | 100 ± 5            |
| SH-SY5Y   | Rotenone (1 µM)                  | 45 ± 6             |
| SH-SY5Y   | Rotenone (1 µM) + NV-354 (10 µM) | 68 ± 7             |
| SH-SY5Y   | Rotenone (1 µM) + NV-354 (50 µM) | 85 ± 8             |

## Experimental Protocols

The following are detailed protocols for key in vitro experiments to evaluate **NV-354**.

### Protocol 1: Measurement of Oxygen Consumption Rate (OCR) using High-Resolution Respirometry

This protocol assesses the ability of **NV-354** to restore mitochondrial respiration in cells with Complex I dysfunction.

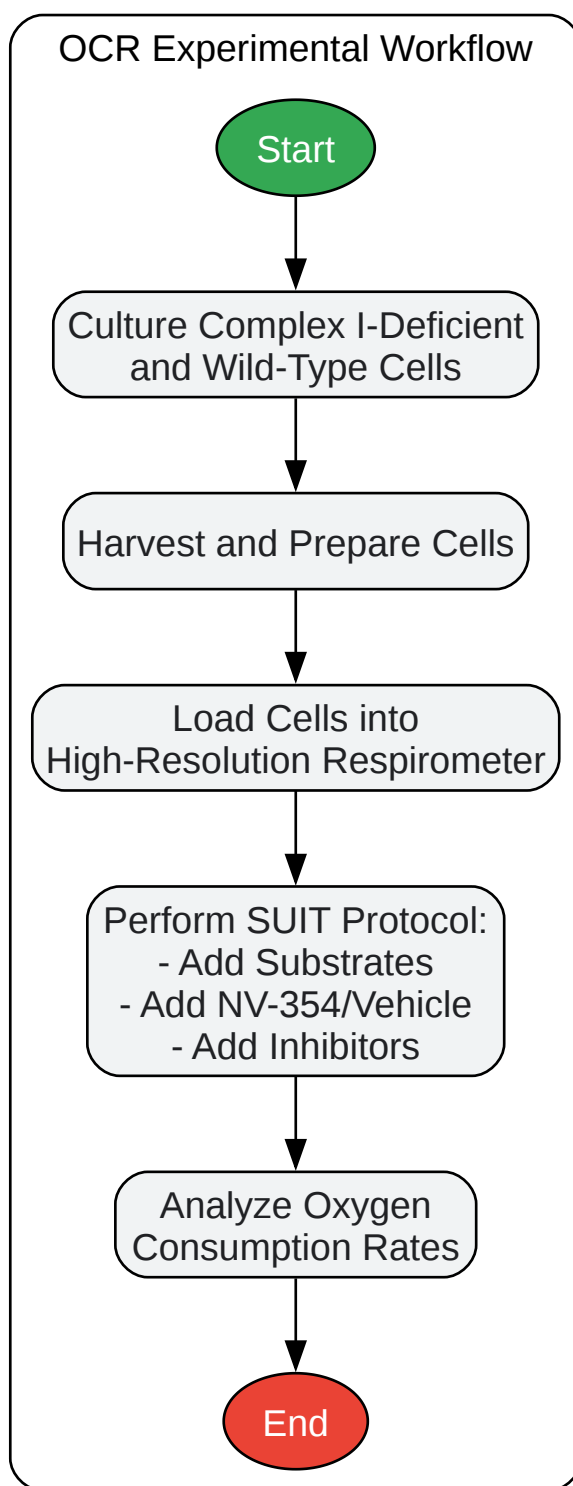
Materials:

- Cell line with Complex I deficiency (e.g., patient-derived fibroblasts, Ndufs4 knockout cells) and a corresponding wild-type control line.
- Standard cell culture medium and supplements.
- High-resolution respirometer (e.g., Oroboros O2k).
- Trypsin-EDTA, PBS, and cell counting solution.
- **NV-354** stock solution (in DMSO or other suitable solvent).
- Mitochondrial inhibitors: Rotenone, Antimycin A, Oligomycin, FCCP.

- Substrates: Pyruvate, Malate, Glutamate, Succinate.

Procedure:

- Cell Culture: Culture Complex I-deficient and wild-type cells to ~80-90% confluency.
- Cell Preparation: Harvest cells by trypsinization, wash with PBS, and resuspend in respiration medium (e.g., MiR05). Determine cell density and viability.
- Respirometer Setup: Calibrate the respirometer according to the manufacturer's instructions. Add a defined number of cells (e.g.,  $1-2 \times 10^6$  cells/mL) to each chamber containing pre-warmed respiration medium.
- Substrate-Uncoupler-Inhibitor Titration (SUIT) Protocol:
  - Record basal respiration.
  - Add pyruvate, malate, and glutamate to assess Complex I-linked respiration.
  - Add **NV-354** (or vehicle control) to the relevant chambers and incubate.
  - Inject rotenone to inhibit Complex I.
  - Add succinate to measure Complex II-linked respiration.
  - Use FCCP to determine the maximal electron transport system capacity.
  - Inject antimycin A to inhibit Complex III and measure residual oxygen consumption.
- Data Analysis: Calculate the oxygen consumption rates for each respiratory state. Normalize the data to cell number or protein concentration. Compare the effects of **NV-354** on Complex II-linked respiration in the presence of Complex I inhibition.



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